

The Pharmacology of AGN 191976: A Technical Guide

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Compound of Interest

Compound Name: AGN 191976

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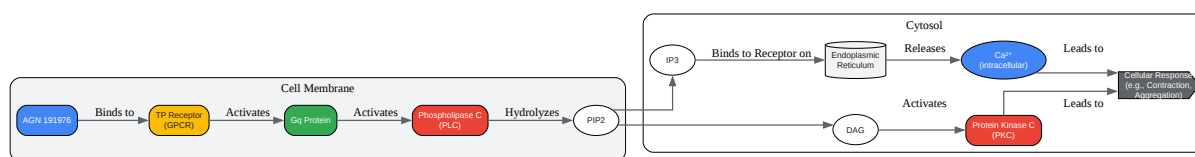
Abstract

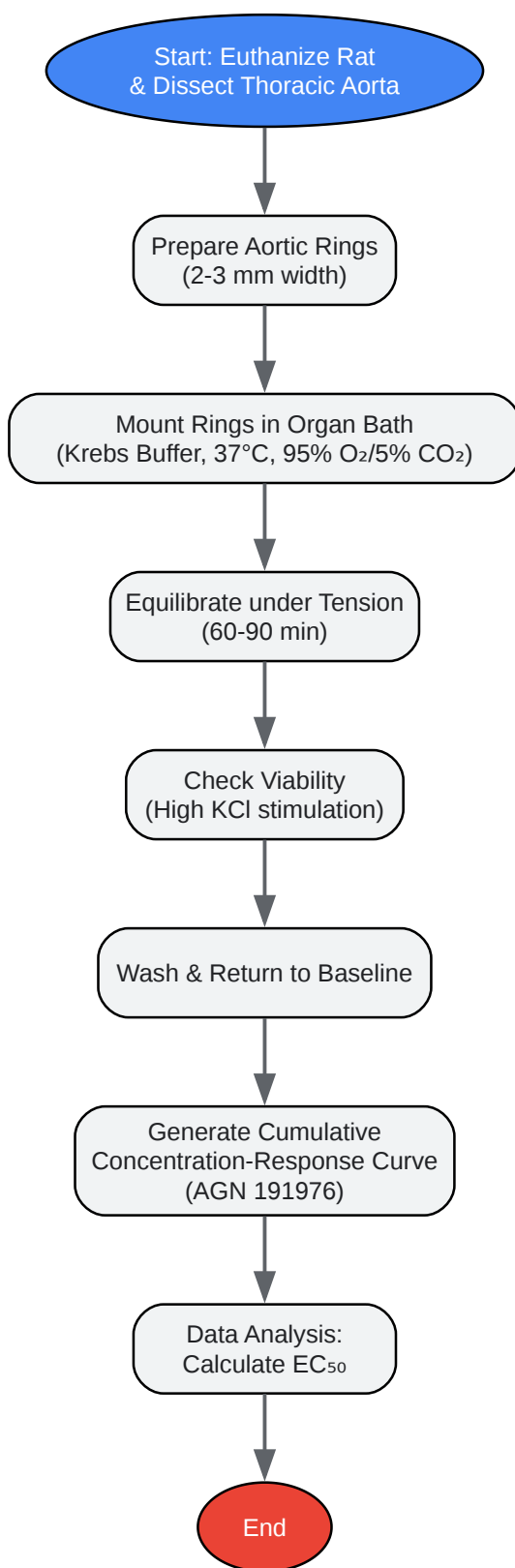
AGN 191976 is a potent and selective synthetic agonist of the Thromboxane A2 (TP) receptor. As a 9,11-cyclic carbonate derivative of prostaglandin F2 α , it mimics the action of the endogenous ligand, thromboxane A2, a key mediator in processes such as vasoconstriction and platelet aggregation. Notably, **AGN 191976** has demonstrated significant ocular hypotensive effects, suggesting its potential therapeutic application in ophthalmology. This technical guide provides a comprehensive overview of the pharmacology of **AGN 191976**, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for key assays.

Mechanism of Action

AGN 191976 exerts its pharmacological effects by binding to and activating the Thromboxane A2 (TP) receptor, a G-protein coupled receptor (GPCR). The TP receptor is primarily coupled to the Gq family of G-proteins. Upon agonist binding, a conformational change in the receptor activates Gq, which in turn stimulates phospholipase C (PLC). PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺). The increase in cytosolic Ca²⁺, along with the activation of protein kinase C (PKC) by DAG, triggers a cascade of downstream cellular responses, including smooth muscle contraction and platelet aggregation.^[1]

Signaling Pathway Diagram





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References

- 1. Reactome | Thromboxane signalling through TP receptor [reactome.org]
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